

# (R)-MLN-4760: An In-Depth Technical Guide to its In Vitro Potency

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## Compound of Interest

Compound Name: (R)-MLN-4760

Cat. No.: B1676667

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This technical guide provides a comprehensive overview of the in vitro potency of **(R)-MLN-4760**, a less active stereoisomer of the potent and selective Angiotensin-Converting Enzyme 2 (ACE2) inhibitor, MLN-4760. The following sections detail its inhibitory activity, the experimental protocols used for its characterization, and the key signaling pathways involved.

## Quantitative In Vitro Potency Data

The in vitro potency of MLN-4760 and its isomers has been determined against ACE2 and other related metalloproteases. The data, summarized below, highlights the high potency and selectivity of the active isomer for human ACE2.

Compound/Isomer	Target Enzyme	Organism /Source	Assay Type	IC50 Value	Selectivity vs. hACE	Reference
MLN-4760 (racemic)	Angiotensin-converting Enzyme 2 (ACE2)	Human (recombinant)	Enzyme Inhibition	0.44 nM	>5000-fold	[1][2][3][4][5][6]
Angiotensin-converting Enzyme (ACE)	Human (testicular)	Enzyme Inhibition	>100 $\mu$ M	[1][4]		
Carboxypeptidase A (CPDA)	Bovine	Enzyme Inhibition	27 $\mu$ M	[1][2][4]		
(R)-MLN-4760	Angiotensin-converting Enzyme 2 (ACE2)	Enzyme Inhibition	8.4 $\mu$ M	[7]		
MLN-4760 Isomer B	Angiotensin-converting Enzyme 2 (ACE2)	Human (MNCs)	Enzyme Inhibition	-	28-fold vs. ACE	[8]
Angiotensin-converting Enzyme 2 (ACE2)	Human (CD34+ cells)	Enzyme Inhibition	-	63-fold vs. ACE	[8]	
Angiotensin-converting	Murine (heart)	Enzyme Inhibition	-	100-fold vs. ACE	[8]	

Enzyme 2  
(ACE2)

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Angiotensi

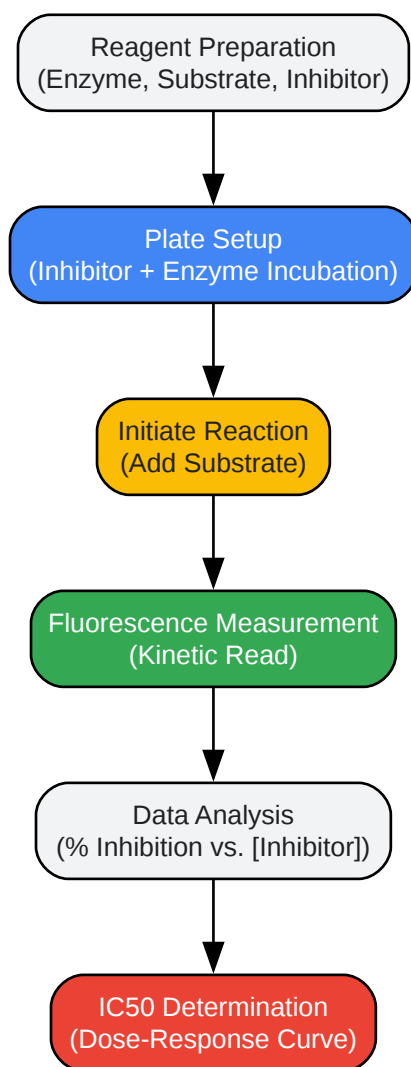
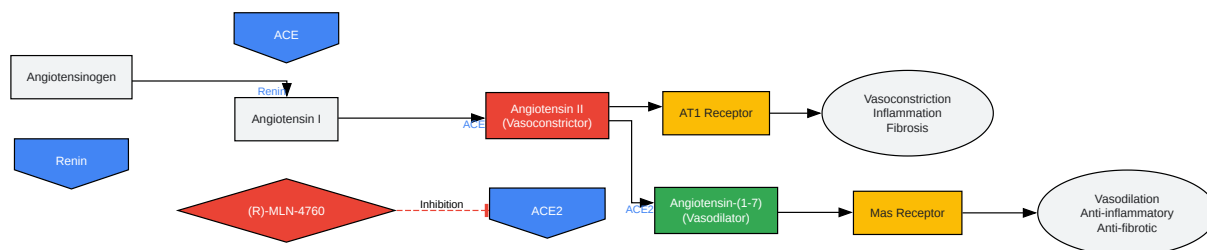
n- Converting Enzyme 2 (ACE2)	Murine (MNCs)	Enzyme Inhibition	-	228-fold vs. ACE	[8]
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MNCs: Mononuclear Cells

## Signaling Pathway: The Renin-Angiotensin System

MLN-4760 exerts its effect by inhibiting ACE2, a key enzyme in the Renin-Angiotensin System (RAS). ACE2 is responsible for the conversion of the vasoconstrictor Angiotensin II into the vasodilator Angiotensin-(1-7). By blocking this conversion, MLN-4760 can modulate the balance of these vasoactive peptides.



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## References

- 1. Development of radiofluorinated MLN-4760 derivatives for PET imaging of the SARS-CoV-2 entry receptor ACE2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Use of a fluorescent substrate to measure ACE2 activity in the mouse abdominal aorta - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. MLN 4760 | ACE2 | Tocris Bioscience [tocris.com]
- 6. researchgate.net [researchgate.net]
- 7. resources.amsbio.com [resources.amsbio.com]
- 8. selleckchem.com [selleckchem.com]
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